

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Fluorobenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the core physicochemical properties of **2-Fluorobenzonitrile** (2-FBN), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.[1][2][3][4] This document consolidates essential data on its physical and spectral characteristics, supported by generalized experimental protocols for their determination. The information is presented to aid researchers, scientists, and drug development professionals in the effective utilization and characterization of this versatile compound.

Introduction

2-Fluorobenzonitrile, with the CAS number 394-47-8, is an aromatic organic compound consisting of a benzene ring substituted with a fluorine atom and a nitrile group at adjacent positions.[2][5] This unique substitution pattern imparts specific reactivity and physical properties that make it a valuable building block in organic synthesis.[1][6] Its applications range from the development of novel anti-inflammatory and anti-cancer agents to the production of high-performance liquid crystals and polymers.[1] A thorough understanding of its physicochemical properties is therefore critical for its handling, reaction optimization, and quality control.



Physicochemical Properties

The physicochemical properties of **2-Fluorobenzonitrile** are summarized in the tables below. These values have been compiled from various reputable chemical suppliers and databases.

Table 1: General and Physical Properties of 2-

Fluorobenzonitrile

Property	Value	Source(s)
Molecular Formula	C7H4FN	[1][2][5][7]
Molecular Weight	121.11 g/mol	[1][2][5]
Appearance	Colorless to light yellow/brownish clear liquid	[1][3][7]
Melting Point	-13.7 °C	[3][8]
Boiling Point	188 °C at 750 mmHg90 °C at 21 mmHg103 °C at 35 mmHg	[9][3][8][9][1][7]
Density	1.116 g/mL at 25 °C1.138 g/mL1.1360 to 1.1460 g/mL	[2][3][8][9][10][1]
Refractive Index (n20/D)	1.5051.5071.51	[2][3][8][9][10][1]
Flash Point	74 °C (165.2 °F) - closed cup	[7][9]
Solubility	Insoluble in water; Soluble in Chloroform	[3][8]

Table 2: Spectral Data Summary for 2-Fluorobenzonitrile



Spectroscopic Technique	Key Features and Observations	Source(s)
¹ H NMR	Spectra available in CDCl ₃ and CCl ₄ . Chemical shifts are reported for the aromatic protons.	[11][12][13]
¹³ C NMR	Spectral data is available for the characterization of the carbon skeleton.	[5][14]
Infrared (IR) Spectroscopy	Characteristic absorption of the C≡N group is a key feature. Spectra are available as neat, in capillary cell, and via ATR.	[5][15][16][17]
Mass Spectrometry (MS)	GC-MS data confirms a molecular weight of 121.11 g/mol .	[5][18][19][20]
UV-Vis Spectroscopy	Adiabatic ionization energy determined to be 78650 ± 5 cm ⁻¹	[21]

Experimental Protocols for Property Determination

The following sections outline generalized methodologies for the determination of the key physicochemical properties of **2-Fluorobenzonitrile**. These protocols are based on standard laboratory techniques for the characterization of liquid organic compounds.

Determination of Boiling Point

The boiling point of **2-Fluorobenzonitrile** can be determined at atmospheric or reduced pressure using standard distillation apparatus.

 Apparatus: A round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. For reduced pressure, a vacuum pump and a manometer are required.



Procedure:

- Place a small volume of 2-Fluorobenzonitrile and a boiling chip into the round-bottom flask.
- Assemble the distillation apparatus.
- If performing a vacuum distillation, connect the apparatus to a vacuum pump and reduce the pressure to the desired level.
- Heat the flask gently.
- Record the temperature at which the liquid is actively boiling and the vapor is condensing on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

Determination of Density

The density of liquid **2-Fluorobenzonitrile** can be determined using a pycnometer or a digital density meter.

- Apparatus: A pycnometer of a known volume, an analytical balance, and a temperaturecontrolled water bath.
- Procedure (using a pycnometer):
 - Clean and dry the pycnometer and determine its mass.
 - Fill the pycnometer with distilled water and place it in a water bath at a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
 - Adjust the water level to the calibration mark, dry the outside of the pycnometer, and weigh it.
 - Empty and dry the pycnometer, then fill it with 2-Fluorobenzonitrile.
 - Repeat the thermal equilibration and weighing process.



 Calculate the density using the formula: Density = (mass of substance) / (volume of pycnometer).

Determination of Refractive Index

The refractive index is a measure of how light propagates through the substance and is a useful indicator of purity.

- Apparatus: An Abbe refractometer with a temperature-controlled prism.
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index.
 - Ensure the prism is clean and at the desired temperature (e.g., 20 °C).
 - Apply a few drops of 2-Fluorobenzonitrile to the surface of the prism.
 - Close the prism and allow the sample to reach thermal equilibrium.
 - Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
 - Read the refractive index from the scale.

Spectroscopic Analysis

Standard spectroscopic techniques are employed to confirm the structure and purity of **2- Fluorobenzonitrile**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are recorded on a high-resolution NMR spectrometer. A small amount of the sample is dissolved in a deuterated solvent (e.g., CDCl₃) containing a reference standard like tetramethylsilane (TMS).
- Infrared (IR) Spectroscopy: IR spectra can be obtained using a Fourier-transform infrared (FTIR) spectrometer. For a liquid sample like **2-Fluorobenzonitrile**, this can be done by



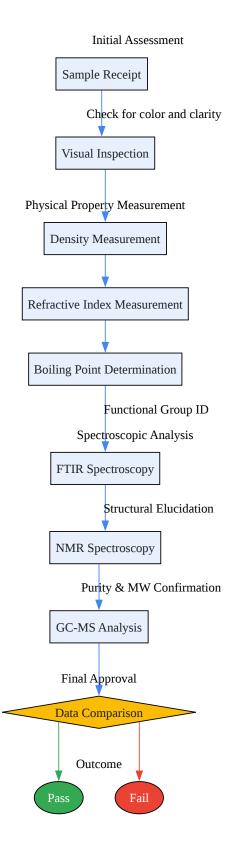
placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr) or by using an Attenuated Total Reflectance (ATR) accessory.

• Mass Spectrometry (MS): Mass spectra are typically acquired using a mass spectrometer coupled with a gas chromatograph (GC-MS) for separation and identification. This provides information about the molecular weight and fragmentation pattern of the molecule.

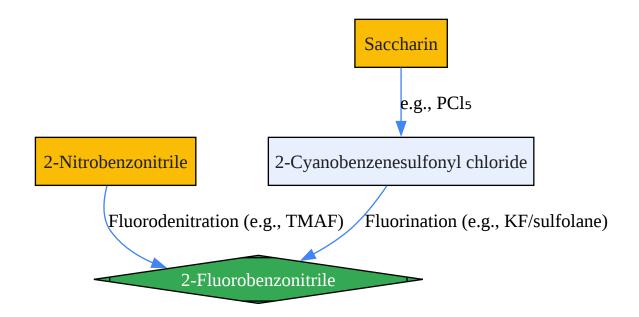
Logical Workflow for Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a new batch of **2-Fluorobenzonitrile**.









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